

An In-Depth Technical Guide to Imipramine-d6 for Advanced Bioanalytical Applications

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Compound of Interest

Compound Name: Imipramine-d6

Cat. No.: B563506

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This guide provides a comprehensive technical overview of **Imipramine-d6**, a critical reagent in modern bioanalytical chemistry. Designed for researchers, scientists, and drug development professionals, this document delves into the molecule's chemical properties, synthesis, and its pivotal role as an internal standard in pharmacokinetic and toxicological studies of the tricyclic antidepressant, Imipramine.

Introduction: The Need for Stable Isotope-Labeled Standards

In the realm of quantitative bioanalysis, particularly in methods employing liquid chromatography-mass spectrometry (LC-MS) or gas chromatography-mass spectrometry (GC-MS), precision and accuracy are paramount. Stable isotope-labeled (SIL) internal standards are the gold standard for achieving reliable quantification of analytes in complex biological matrices.^[1] **Imipramine-d6**, a deuterium-labeled analog of Imipramine, serves this exact purpose. By incorporating six deuterium atoms, its chemical and physical properties remain nearly identical to the parent drug, Imipramine, ensuring it behaves similarly during sample extraction, chromatography, and ionization. However, its increased mass allows it to be distinguished by a mass spectrometer, making it an ideal internal standard for the quantification of Imipramine.^{[1][2]}

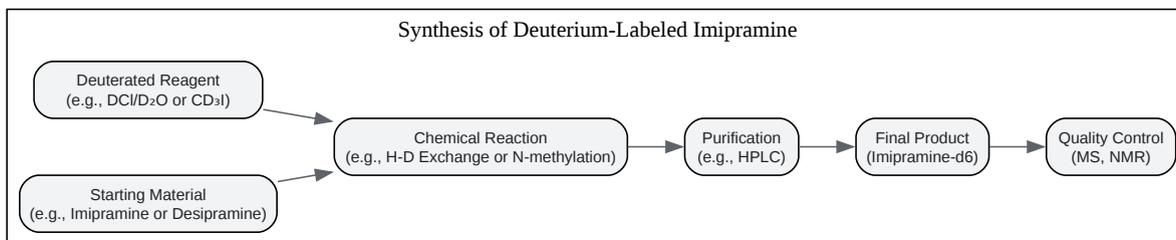
Imipramine-d6: Chemical Identity and Properties

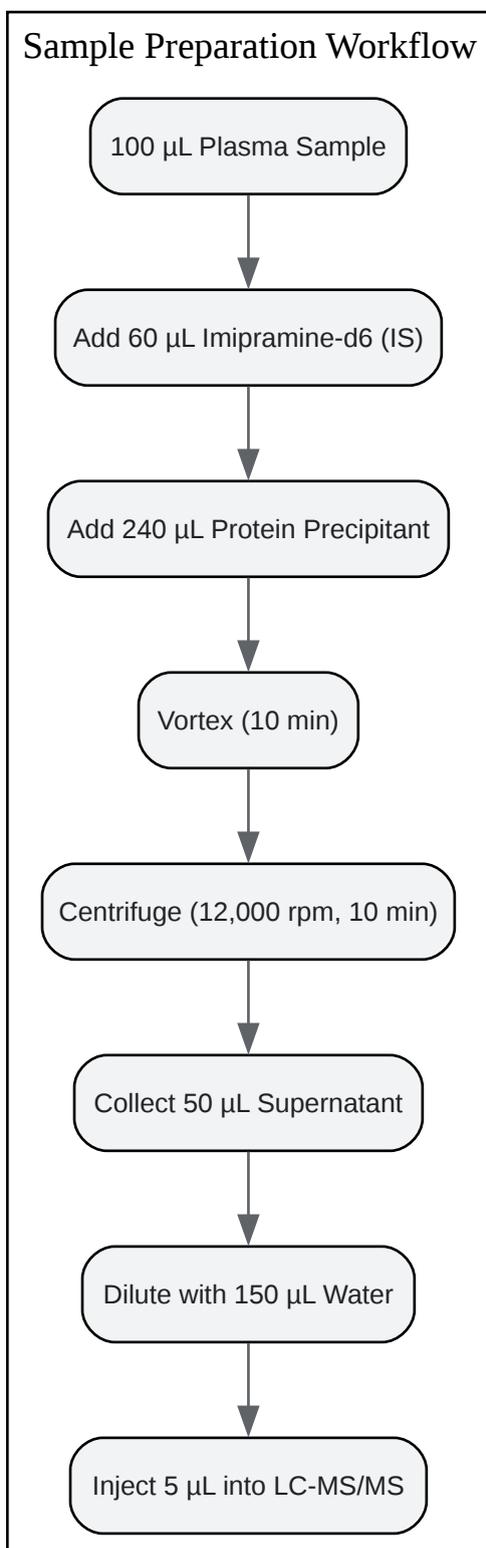
Imipramine-d6 is the deuterium-labeled form of Imipramine, a tertiary amine tricyclic antidepressant.[2] The deuterium labels are located on the two methyl groups of the dimethylaminopropyl side chain.

Systematic Name: 10,11-Dihydro-N,N-di(methyl-d3)-5H-dibenz[b,f]azepine-5-propanamine[3]
[4][5]

Chemical Structure

The structure of **Imipramine-d6** is identical to that of Imipramine, with the exception of the six hydrogen atoms on the N,N-dimethyl groups being replaced by deuterium.





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